

5-Methoxyanthranilic Acid Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: 5-Methoxyanthranilic acid HCl

Cat. No.: B158984

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 5-Methoxyanthranilic acid hydrochloride (HCl), a chemical compound with applications in synthetic chemistry and potential relevance in pharmaceutical research. This document outlines its chemical properties, synthesis, and known applications, with a focus on its role as a precursor in the development of biologically active molecules.

Core Chemical Data

5-Methoxyanthranilic acid HCl is the hydrochloride salt of 5-Methoxyanthranilic acid. The pertinent chemical data for both the hydrochloride salt and the free base are summarized below for clarity and comparison.

Property	5-Methoxyanthranilic Acid HCl	5-Methoxyanthranilic Acid (Free Base)
CAS Number	1882-70-8[1][2]	6705-03-9[3][4]
Molecular Formula	C ₈ H ₉ NO ₃ ·HCl[1]	C ₈ H ₉ NO ₃ [3]
Molecular Weight	203.62 g/mol [1]	167.16 g/mol [3][4]
Alternate Names	2-Amino-5-methoxy-benzoic acid hydrochloride[1]	2-Amino-5-methoxybenzoic acid[3][4]
Appearance	Crystalline Powder (White to yellow to pale orange for the free base)	Not specified, but the free base is a solid
Melting Point	Not specified	148-152 °C

Synthesis and Preparation

While specific experimental protocols for the direct synthesis of **5-Methoxyanthranilic acid HCl** are not extensively detailed in the available literature, a general method for the preparation of related anthranilic acid derivatives involves the acidification of a reaction mixture with concentrated hydrochloric acid to precipitate the final product. This suggests a straightforward synthetic route from the free base or during the final steps of a multi-step synthesis.

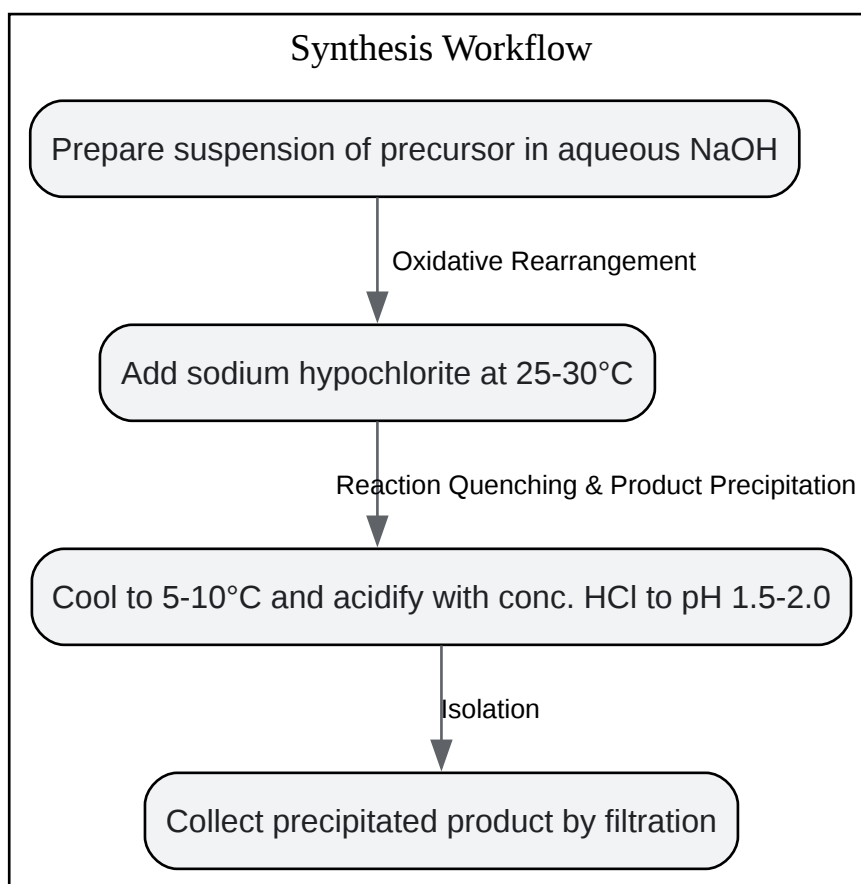
A patented process for a related anthranilic acid derivative provides a potential workflow for obtaining the HCl salt.

Experimental Protocol: General Synthesis of an Anthranilic Acid Derivative

This protocol is adapted from a patented method for a related compound and illustrates a general approach.

- **Suspension Preparation:** A suspension of the precursor compound (a substituted aminobenzamide) is prepared in an aqueous solution of sodium hydroxide (5-20% by weight).

- **Oxidative Rearrangement:** Sodium hypochlorite (10-12% by weight) is added to the suspension at a controlled temperature of 25-30°C.
- **Acidification:** The reaction mixture is then cooled to 5-10°C and acidified with concentrated hydrochloric acid to a pH of 1.5-2.0.
- **Isolation:** The precipitated product, the anthranilic acid derivative, is collected by filtration.



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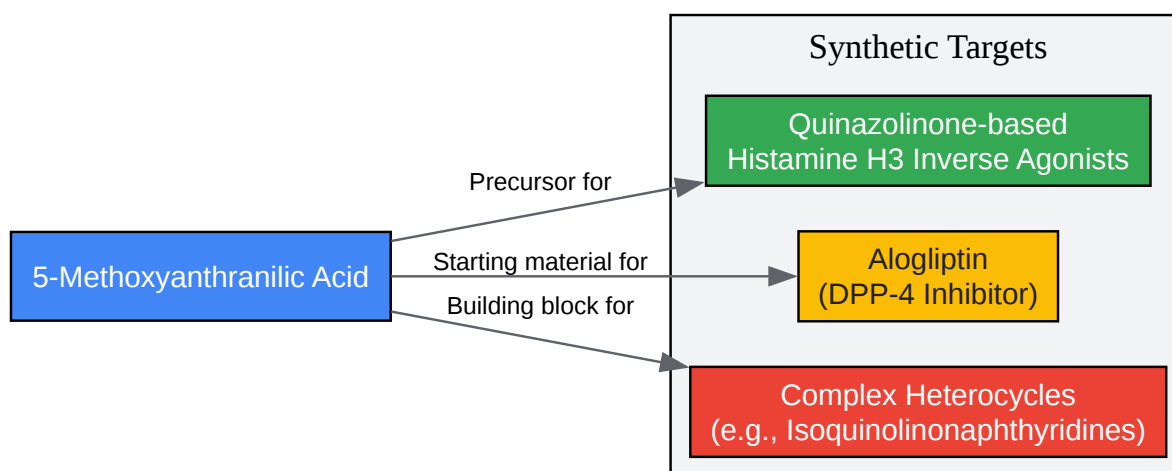
A generalized workflow for the synthesis of an anthranilic acid derivative.

Applications in Synthetic Chemistry

The primary utility of 5-Methoxyanthranilic acid lies in its role as a versatile building block for the synthesis of more complex heterocyclic compounds, many of which have demonstrated significant biological activity.

Key Synthetic Applications:

- **Histamine H3 Receptor Inverse Agonists:** The free base, 2-Amino-5-methoxybenzoic acid, is a key starting material in the synthesis of a quinazolinone class of histamine H3 receptor inverse agonists.[5][6]
- **DPP-4 Inhibitors:** It is also utilized in the synthesis of Alogliptin, a selective inhibitor of the serine protease dipeptidyl peptidase IV (DPP-4), which is used in the management of type 2 diabetes.[5][6]
- **Other Heterocyclic Scaffolds:** This compound serves as a precursor for various other complex molecules, including substituted isoquinolinonaphthyridines, imidazobenzodiazepines, and pyridoquinazolones.[6]



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Synthetic utility of 5-Methoxyanthranilic acid in drug development.

Biological Activity of Related Compounds

Direct studies on the biological activity of **5-Methoxyanthranilic acid HCl** are limited in publicly available research. However, studies on structurally related anthranilic acid derivatives provide insights into the potential pharmacological relevance of this chemical scaffold.

A study on anthranilic acid sulfonamide analogs revealed that a derivative containing a methoxy group exhibited significant superoxide dismutase (SOD) activity, suggesting potential antioxidant properties.[7] It is important to note that this was a more complex derivative and not the title compound.

Compound Class	Biological Activity Observed	Reference
Anthranilic Acid Sulfonamide Analogs	Antioxidant (SOD) activity, Antifungal, Cytotoxic effects	[7]
5-Hydroxyanthranilic Acid Esters	5-Lipoxygenase inhibition	[8]

Conclusion

5-Methoxyanthranilic acid HCl is a chemical compound whose primary significance in the scientific literature is linked to the synthetic utility of its free base form, 5-Methoxyanthranilic acid. As a stable salt, the hydrochloride form is likely useful for storage and handling in synthetic applications. The core value of this compound lies in its role as a key intermediate in the synthesis of various biologically active molecules, including those with applications as enzyme inhibitors and receptor modulators. Further research is warranted to explore the direct biological activities of 5-Methoxyanthranilic acid and its salts.

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